

# Application Notes and Protocols for the Forensic Identification of ADB-BUTINACA

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## Compound of Interest

Compound Name: *Adb-butinaca*

Cat. No.: *B10818885*

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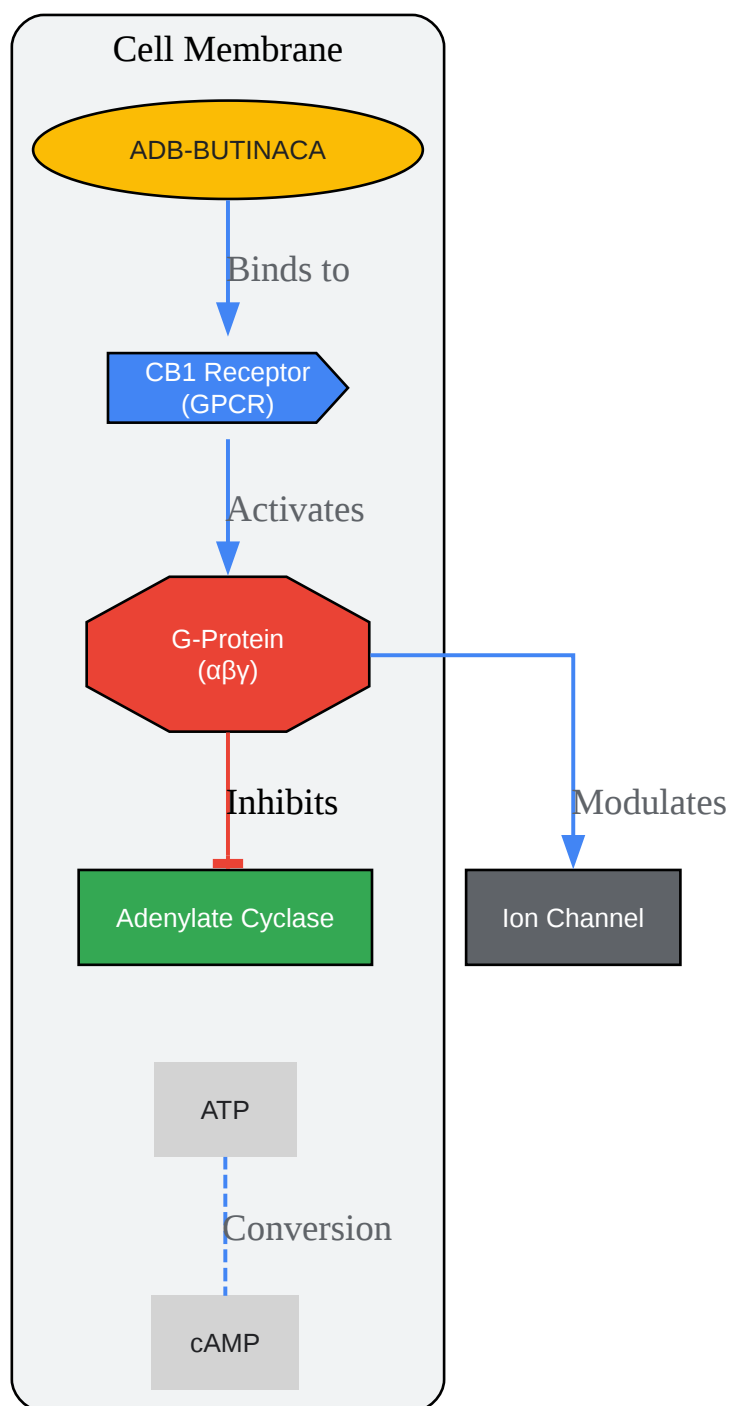
## Introduction

**ADB-BUTINACA** (N-(1-amino-3,3-dimethyl-1-oxobutan-2-yl)-1-butyl-1H-indazole-3-carboxamide) is a potent synthetic cannabinoid receptor agonist (SCRA) that has emerged on the illicit drug market, posing a significant challenge to forensic laboratories.<sup>[1][2][3]</sup> Its high potency, comparable to or exceeding that of JWH-018, necessitates sensitive and specific analytical methods for its detection and quantification in a variety of forensic matrices.<sup>[4][5]</sup> This document provides detailed application notes and protocols for the identification and quantification of **ADB-BUTINACA** and its metabolites in forensic samples, including blood, urine, hair, and seized materials. The methodologies described herein are based on established and validated techniques such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-tandem mass spectrometry (LC-MS/MS).

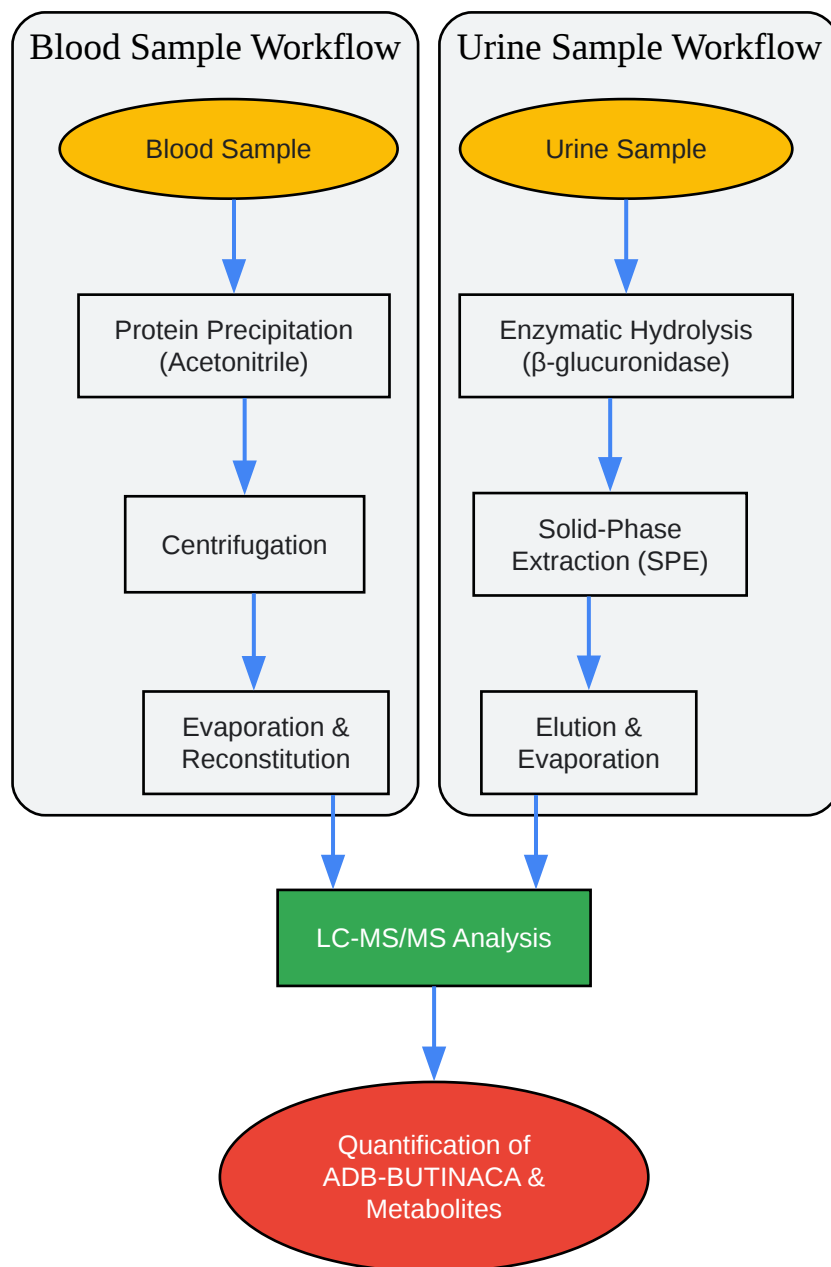
## Mechanism of Action: Cannabinoid Receptor Agonism

**ADB-BUTINACA** exerts its psychoactive effects by acting as a potent agonist at the cannabinoid type 1 (CB1) and type 2 (CB2) receptors.<sup>[6]</sup> The binding of **ADB-BUTINACA** to these G-protein coupled receptors, primarily CB1 receptors in the central nervous system, initiates a signaling cascade that leads to the modulation of neurotransmitter release and

produces effects similar to or more intense than those of  $\Delta^9$ -tetrahydrocannabinol (THC), the primary psychoactive component of cannabis.







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